

Application Notes and Protocols for Y06036 in Laboratory Research

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Compound of Interest

Compound Name: Y06036

Cat. No.: B10800780

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Introduction

Y06036 is a potent and selective small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, with a high affinity for the first bromodomain of BRD4 (BRD4(1)).^{[1][2][3][4]} By binding to the acetyl-lysine binding pockets of BET proteins, **Y06036** displaces them from chromatin, thereby preventing the recruitment of transcriptional machinery necessary for the expression of key oncogenes. This mechanism of action makes **Y06036** a valuable tool for investigating the role of BET proteins in cancer biology, particularly in castration-resistant prostate cancer (CRPC), where it has been shown to suppress the expression of the Androgen Receptor (AR) and the oncogene MYC.^[1]

These application notes provide detailed protocols for the dissolution of **Y06036** for in vitro studies, along with relevant data on its biological activity and a schematic of its mechanism of action.

Data Presentation

The following tables summarize the key quantitative data for **Y06036**.

Table 1: Physicochemical and Binding Properties of **Y06036**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₅ BrN ₂ O ₅ S	
Molecular Weight	427.27 g/mol	
CAS Number	1832671-96-1	
Binding Affinity (Kd for BRD4(1))	82 nM	
Solubility (25°C)	85 mg/mL in DMSO	

Table 2: In Vitro Antiproliferative Activity of **Y06036** in Prostate Cancer Cell Lines

Cell Line	Description	IC ₅₀ (μM)	Reference
VCaP	Androgen-sensitive, expresses wild-type AR	0.23 ± 0.02	
LNCaP	Androgen-sensitive, expresses mutant AR (T877A)	0.31 ± 0.03	
C4-2	Castration-resistant derivative of LNCaP	0.28 ± 0.01	
C4-2B	Bone metastatic, castration-resistant derivative of LNCaP	0.25 ± 0.02	
22RV1	Castration-resistant, expresses AR and AR-V7	0.21 ± 0.01	
DU-145	Androgen-insensitive, AR-negative	> 10	
PC-3	Androgen-insensitive, AR-negative	> 10	

Experimental Protocols

Preparation of a 10 mM Stock Solution of Y06036 in DMSO

This protocol describes the preparation of a concentrated stock solution of **Y06036**, which can be further diluted for use in cell-based assays.

Materials:

- **Y06036** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of **Y06036** powder. For a 10 mM stock solution, you will need 4.27 mg of **Y06036** for every 1 mL of DMSO.
- **Dissolution:**
 - Add the weighed **Y06036** powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no solid particles remain. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.

- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).

Note: Always use appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling DMSO and chemical compounds.

Protocol for Treating Prostate Cancer Cells with Y06036

This protocol outlines a general procedure for treating adherent prostate cancer cells with **Y06036** for a cell viability assay. This can be adapted for other assays such as Western blotting or RT-qPCR.

Materials:

- Prostate cancer cells (e.g., VCaP, C4-2B)
- Complete cell culture medium appropriate for the chosen cell line
- 96-well cell culture plates
- 10 mM **Y06036** stock solution in DMSO
- Sterile phosphate-buffered saline (PBS)
- Cell viability reagent (e.g., MTS, MTT, or a resazurin-based reagent)
- Multichannel pipette
- Humidified incubator (37°C, 5% CO₂)

Procedure:

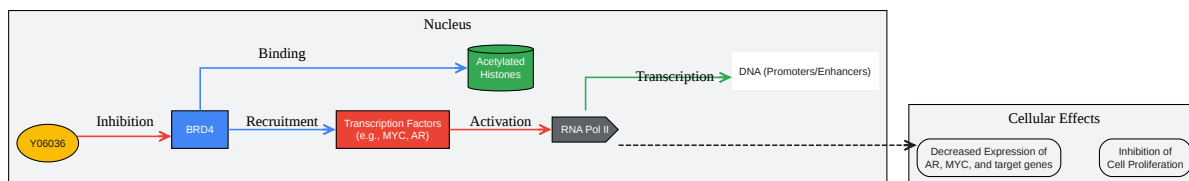
- Cell Seeding:

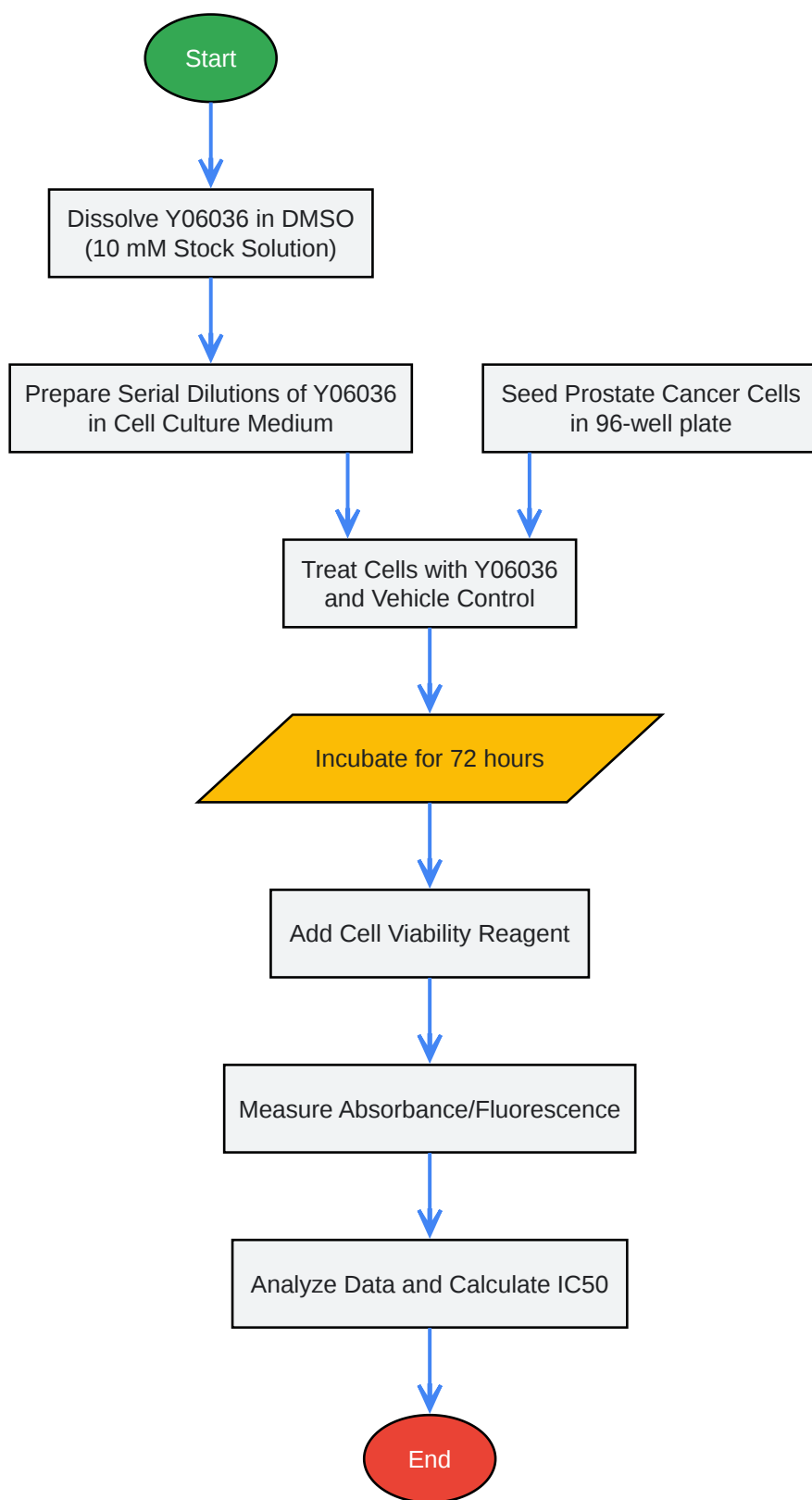
- Trypsinize and count the prostate cancer cells.
- Seed the cells in a 96-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment (typically 5,000-10,000 cells per well).
- Incubate the plate for 24 hours to allow the cells to adhere and recover.
- Preparation of Working Solutions:
 - On the day of treatment, thaw an aliquot of the 10 mM **Y06036** stock solution.
 - Prepare a series of dilutions of the **Y06036** stock solution in complete cell culture medium to achieve the desired final concentrations. It is recommended to perform serial dilutions to ensure accuracy.
 - Important: The final concentration of DMSO in the cell culture medium should be kept below 0.1% to avoid solvent-induced toxicity. Prepare a vehicle control using medium with the same final concentration of DMSO as the highest concentration of **Y06036** used.
- Cell Treatment:
 - Carefully remove the old medium from the wells.
 - Add 100 μ L of the prepared **Y06036** working solutions or the vehicle control to the respective wells.
 - Incubate the plate for the desired treatment duration (e.g., 72 hours for a cell proliferation assay).
- Assessment of Cell Viability:
 - Following the incubation period, add the cell viability reagent to each well according to the manufacturer's instructions.
 - Incubate for the recommended time.
 - Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.

- Data Analysis:
 - Normalize the readings of the treated wells to the vehicle control wells.
 - Plot the normalized values against the log of the **Y06036** concentration to generate a dose-response curve and calculate the IC₅₀ value.

Mandatory Visualizations

Signaling Pathway of Y06036 Action





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